

A Technical Guide to the Physicochemical Properties of 6-Chloropicolinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloropicolinic acid

Cat. No.: B051624

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **6-Chloropicolinic acid**, a key intermediate in pharmaceutical and agrochemical synthesis. This document outlines its core physicochemical properties, standardized experimental protocols for their determination, and a visual representation of its synthesis pathway.

Core Physicochemical Data

6-Chloropicolinic acid (CAS No: 4684-94-0) is a white to cream or tan crystalline powder.^[1] Its fundamental physical properties are summarized in the table below, providing a baseline for its handling, purification, and use in further chemical reactions.

Property	Value
Melting Point	185 - 191 °C ^{[1][2][3][4]}
Boiling Point	~241.15 °C (rough estimate) ^{[2][4]}
Molecular Formula	C6H4ClNO2 ^[2]
Molecular Weight	157.55 g/mol ^[2]

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a chemical compound. The following are standard laboratory protocols for these measurements.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This property is a critical indicator of purity, with pure substances typically exhibiting a sharp melting range.

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **6-Chloropicolinic acid** is packed into a capillary tube, which is sealed at one end.^{[3][4]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a heating apparatus, such as a Thiele tube or a modern digital melting point apparatus.^[1] The heating medium is typically an oil bath or a metal block.
- **Heating and Observation:** The sample is heated at a controlled, slow rate, typically around 2°C per minute as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. This range represents the melting point.^[5] For a pure compound, this range is typically narrow.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[6][7]} For substances like **6-Chloropicolinic acid**, which is a solid at room temperature, this determination requires melting the substance first.

Methodology:

- **Sample Preparation:** A small quantity of **6-Chloropicolinic acid** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the molten sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid like paraffin oil.[7][8]
- **Heating and Observation:** The Thiele tube is gently heated, and as the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles.[7][8] Heating is continued until a steady stream of bubbles is observed.
- **Data Recording:** The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.[7][8] It is also important to record the atmospheric pressure at the time of the measurement.[6]

Synthesis Workflow of 6-Chloropicolinic Acid

The following diagram illustrates a common synthetic route for **6-Chloropicolinic acid**, providing a visual guide for researchers involved in its production.



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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 6-Chloropicolinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051624#6-chloropicolinic-acid-melting-point-and-boiling-point]

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